

Dihydromorin storage conditions stability

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Compound Focus: Dihydromorin

CAS No.: 18422-83-8

Cat. No.: S1544390

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Chemical Profile & Storage Conditions

Dihydromorin (CAS 18422-83-8) is a flavonoid. The table below summarizes its basic properties and storage requirements.

Property	Specification
CAS Number	18422-83-8 [1] [2] [3]
Molecular Formula	C ₁₅ H ₁₂ O ₇ [1] [2] [4]
Molecular Weight	304.25 g/mol [3]
Appearance	Solid, Powder [1] [2]
Chemical Name	(2R,3R)-2-(2,4-dihydroxyphenyl)-3,5,7-trihydroxy-2,3-dihydrochromen-4-one [2]
Storage (Powder)	Desiccate at -20°C [1] [2] [3]
Storage (Solution)	-80°C [1] [3]

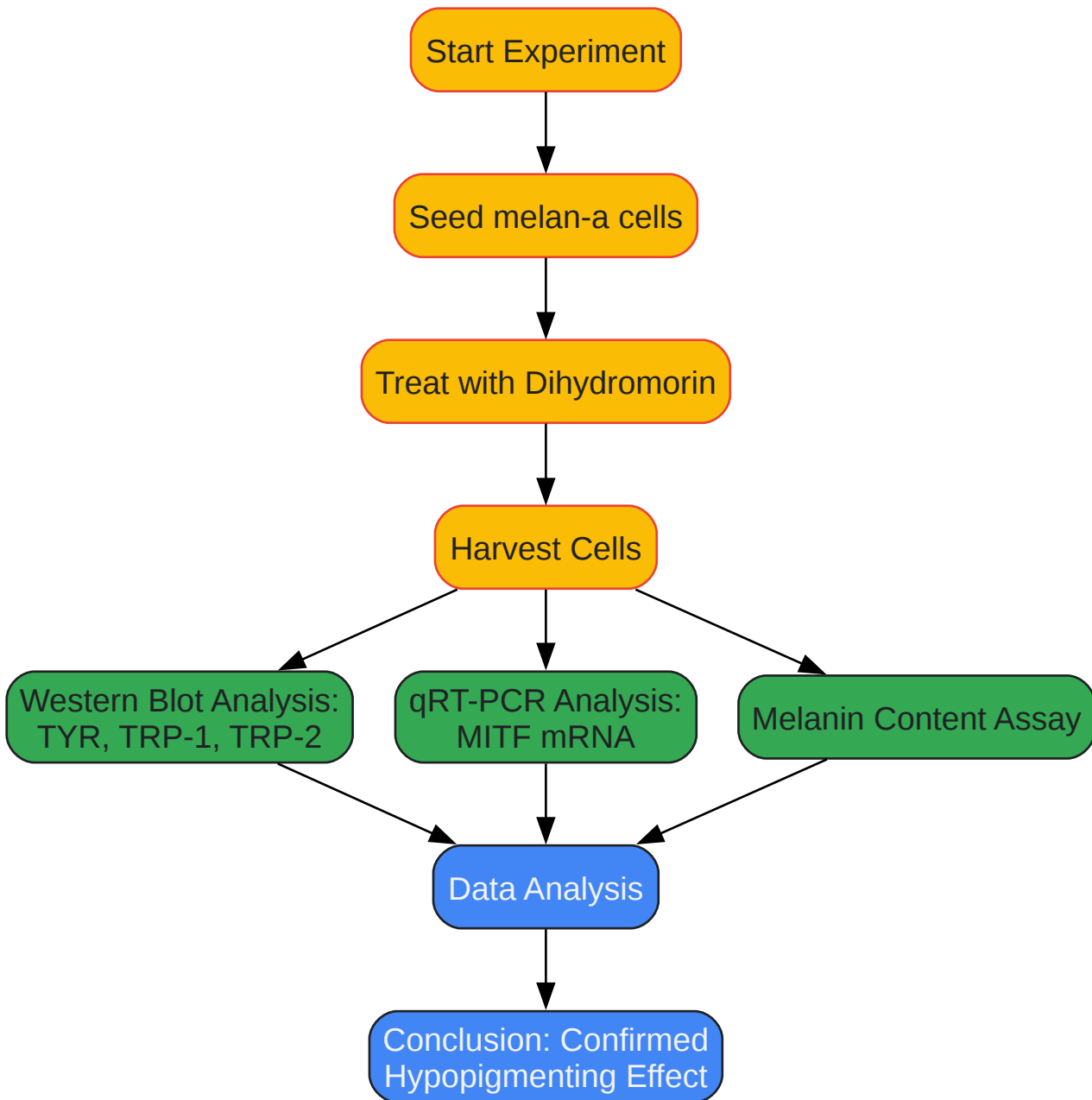
Handling, Hazards, and Troubleshooting

This section covers the safe handling of **Dihydromorin** based on its Safety Data Sheet (SDS) and common experimental scenarios.

Aspect	Guidance & Requirements
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long-lasting effects [1].
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, impervious clothing, and a suitable respirator [1].
Engineering Controls	Use in a well-ventilated area. Ensure accessible safety shower and eyewash station [1].
Solubility	Soluble in DMSO, acetone, chloroform, dichloromethane, and ethyl acetate [2].
Solution Preparation	For higher solubility, warm the tube at 37°C and use an ultrasonic bath. Stock solutions can be stored below -20°C for several months. For best results, prepare and use solutions on the same day [2].
Incompatibilities	Strong acids, strong bases, strong oxidizing agents, and strong reducing agents [1].

Experimental Protocols & Biological Activity

Dihydromorin is identified as an effective hypopigmenting agent. The following protocol and pathway are based on a cited study using melan-a cells (normal murine melanocytes) [2] [3].

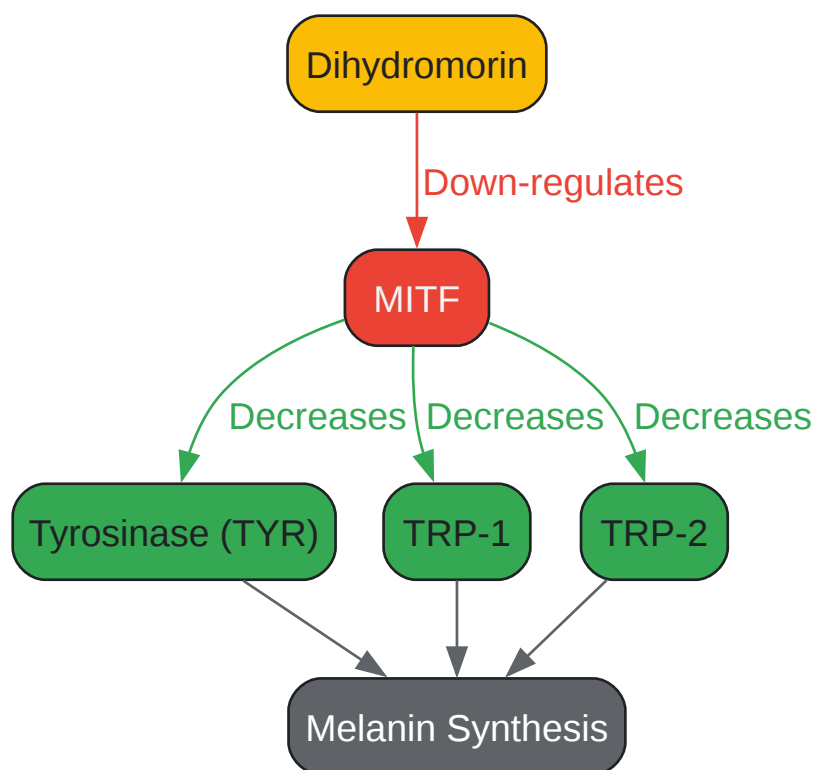


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*Diagram: Experimental workflow for evaluating **Dihydromorin**'s hypopigmenting effect.*

- **Key Findings from Protocol:** In melan-a cells (normal murine melanocytes), **Dihydromorin** exhibited strong inhibition of melanin synthesis. It down-regulated the levels of tyrosinase (TYR), TRP-1, and TRP-2 by suppressing microphthalmia-associated transcription factor (MITF) at both the transcriptional and translational levels. These depigmenting effects were also confirmed in an artificial skin model [2] [3].

The diagram below illustrates the molecular mechanism of **Dihydromorin** action identified in the study.



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Diagram: **Dihydromorin's** mechanism for inhibiting melanogenesis.

FAQ for Researchers

Q1: What is the best way to prepare a long-term stock solution of Dihydromorin? It is recommended to prepare concentrated stock solutions in a solvent like DMSO. Aliquot the solution to avoid repeated freeze-thaw cycles and store it at **-80°C**. This can typically preserve the solution for several months [2].

Q2: My Dihydromorin powder has been stored at 4°C for a week. Is it still usable? The recommended long-term storage condition for the powder is **-20°C** in a desiccated environment [1] [2]. Storage at 4°C may be acceptable for short-term use, but for critical long-term experiments, using powder from the recommended storage condition is advisable. If used, the compound should be checked for any visual signs of degradation, such as discoloration.

Q3: Besides melanogenesis, what other biological activities has Dihydromorin shown? Yes, research indicates that **Dihydromorin** exhibits strong inhibitory activity against mushroom tyrosinase, suggesting

potential as an antibrowning agent in food systems [2].

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References

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3. | TRP/TRPV Channel | TargetMol Dihydromorin [targetmol.com]
4. | C15H12O7 Dihydromorin [chemspider.com]

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